

Proper Disposal Procedures for Fendona® Insecticide

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This document provides essential safety and logistical information for the proper disposal of **Fendona®** insecticide products. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe and compliant handling of waste materials. Adherence to these procedures is critical to prevent environmental contamination and ensure workplace safety.

I. Core Principles of Fendona® Disposal

Improper disposal of **Fendona®**, its spray mixture, or rinsate is a violation of federal law.[1][2][3] All waste disposal activities must comply with federal, state, and local regulations.[4] It is crucial to prevent the release of **Fendona®** into the environment, particularly into soil, drains, surface waters, or groundwater.[1][5][6][7]

II. Disposal of Excess Pesticide, Spray Mix, or Rinsate

Unused or excess **Fendona®** products are classified as regulated pesticide wastes.[1][2][3]

The primary methods for disposal include:

- **On-Site Use:** Whenever possible, use the remaining product according to the label instructions.[8][9]
- **Approved Waste Disposal Facility:** If on-site use is not feasible, dispose of the waste at an approved waste disposal facility.[8][9]

- Incineration: Contaminated absorbents and surplus product should be burned in a high-temperature incinerator (greater than 1000°C) equipped with effluent gas scrubbing.[\[4\]](#)
- Alkaline Hydrolysis: For small quantities, hydrolysis under alkaline conditions (pH 12 or above) can be a suitable disposal method. The resulting waste must be analyzed to ensure the active ingredient has been neutralized before final disposal.[\[4\]](#)

If you are unsure about the proper disposal method, contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)

III. Container Disposal

Properly cleaned containers can be offered for recycling or disposed of in a sanitary landfill. The following steps detail the required cleaning procedure:

- Triple Rinse (or equivalent):
 - Empty the remaining contents into the application equipment or a mix tank.
 - Fill the container $\frac{1}{4}$ full with water and recap.
 - Shake for 10 seconds.
 - Pour the rinsate into the application equipment or a mix tank or store it for later use or disposal.
 - Drain for 10 seconds after the flow begins to drip.
 - Repeat this procedure two more times.[\[1\]](#)[\[2\]](#)
- Final Disposal:
 - Offer the cleaned container for recycling if available.
 - If recycling is not an option, puncture and dispose of the container in a sanitary landfill, or by other procedures approved by state and local authorities.[\[1\]](#)[\[2\]](#)

- Pressurized Containers: Do NOT puncture or incinerate pressurized containers. If empty, place them in the trash or offer for recycling if available. If partially filled, contact your local solid waste agency for disposal instructions.[8][9]
- Empty containers and product should not be burnt.[4]

IV. Spill Management and Disposal

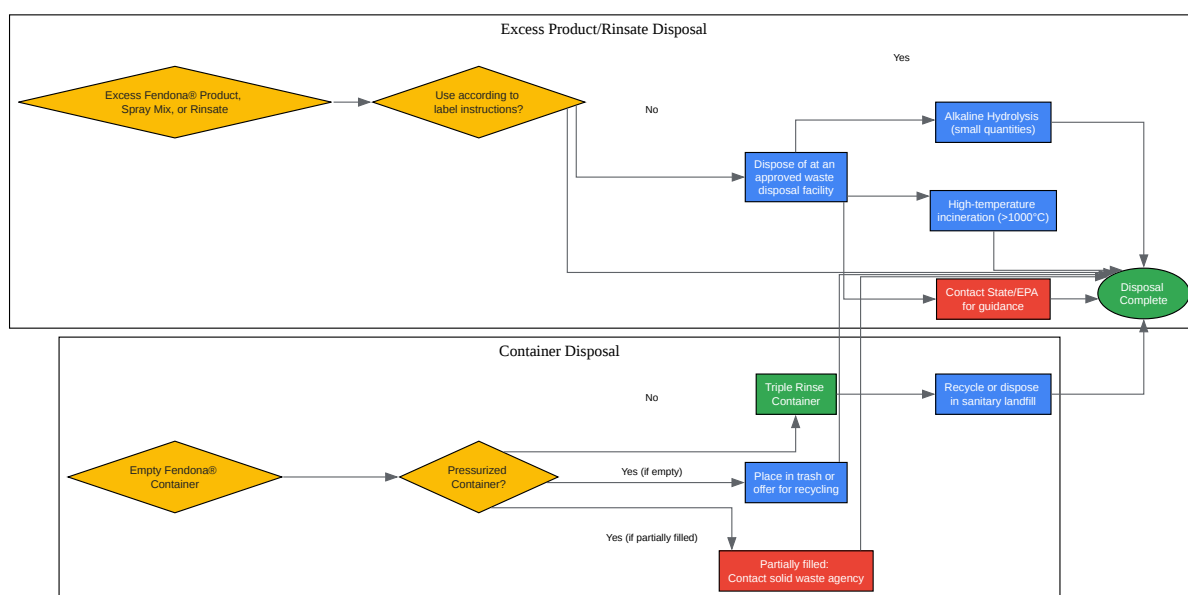
In the event of a spill, contain the material to prevent it from entering waterways.[4]

- Small Spills: Absorb the spill with inert material such as sand, sawdust, or a general-purpose binder.[1][5][10]
- Large Spills: Dike the spillage and pump the product into a suitable container.[1][5][10]

Dispose of the absorbed material and any contaminated soil or cleaning materials in the same manner as excess pesticide waste.[1][5][7][10][11] Clean the contaminated area thoroughly with water and detergents, ensuring the cleaning water is collected and disposed of according to environmental regulations.[1][5][7][10][11]

V. Fendona® Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Fendona®** and its containers.



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Caption: Logical workflow for the disposal of **Fendona®** product and containers.

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